

Pyrazole-3-boronic acid chemical properties

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Compound of Interest

Compound Name: *Pyrazole-3-boronic acid*

CAS No.: 376584-63-3

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An In-Depth Technical Guide to **Pyrazole-3-Boronic Acid**: Properties, Synthesis, and Applications

Abstract

Pyrazole-3-boronic acid and its derivatives have emerged as indispensable reagents in modern organic synthesis and medicinal chemistry. The unique combination of a pyrazole ring, a prevalent pharmacophore, and a versatile boronic acid functional group makes this molecule a powerful building block for creating complex molecular architectures.^{[1][2]} This guide provides a comprehensive overview of the core chemical properties, synthesis, and key applications of **pyrazole-3-boronic acid**, with a particular focus on its role in palladium-catalyzed cross-coupling reactions. Detailed protocols and expert insights are provided for researchers, chemists, and drug development professionals to effectively leverage this reagent in their work.

Introduction: The Strategic Value of a Dual-Functionality Reagent

The strategic importance of **pyrazole-3-boronic acid** stems from its dual functionality. The structure incorporates two key chemical motifs:

- **The Pyrazole Ring:** This nitrogen-containing heterocycle is a well-established "privileged scaffold" in medicinal chemistry. Its presence in a molecule can enhance metabolic stability, improve pharmacokinetic properties, and facilitate crucial hydrogen bonding interactions with biological targets.^{[1][3]}
- **The Boronic Acid Group:** This functional group is a cornerstone of modern synthetic chemistry, serving as a key substrate for the Suzuki-Miyaura cross-coupling reaction. This reaction enables the efficient and precise formation of carbon-carbon (C-C) bonds under relatively mild conditions, making it an invaluable tool for assembling complex organic molecules.^{[4][5][6]}

This combination makes **pyrazole-3-boronic acid** a gateway reagent for efficiently incorporating the valuable pyrazole moiety into a wide array of structures, accelerating research in drug discovery and materials science.^{[1][4]}

Caption: Chemical structure and key functional moieties of **Pyrazole-3-boronic acid**.

Physicochemical and Safety Profile

A thorough understanding of the physical properties and safety requirements is critical before incorporating any reagent into a synthetic workflow. **Pyrazole-3-boronic acid** is typically a solid at room temperature and should be handled with appropriate personal protective equipment.

Key Properties

The following table summarizes the essential physicochemical data for 1H-**Pyrazole-3-boronic acid**.

Property	Value	Reference
CAS Number	376584-63-3	[7] [8]
Molecular Formula	C ₃ H ₅ BN ₂ O ₂	[8] [9]
Molecular Weight	111.90 g/mol (anhydrous basis)	[10]
Appearance	White to pale pink solid, powder or crystalline powder	[7] [8]
Melting Point	88-93 °C	
Solubility	Soluble in water	[7] [11]
SMILES	<chem>OB(O)C1=NNC=C1</chem>	[8]
InChI Key	NEUWPDLM DVINSN-UHFFFAOYSA-N	[8] [9]

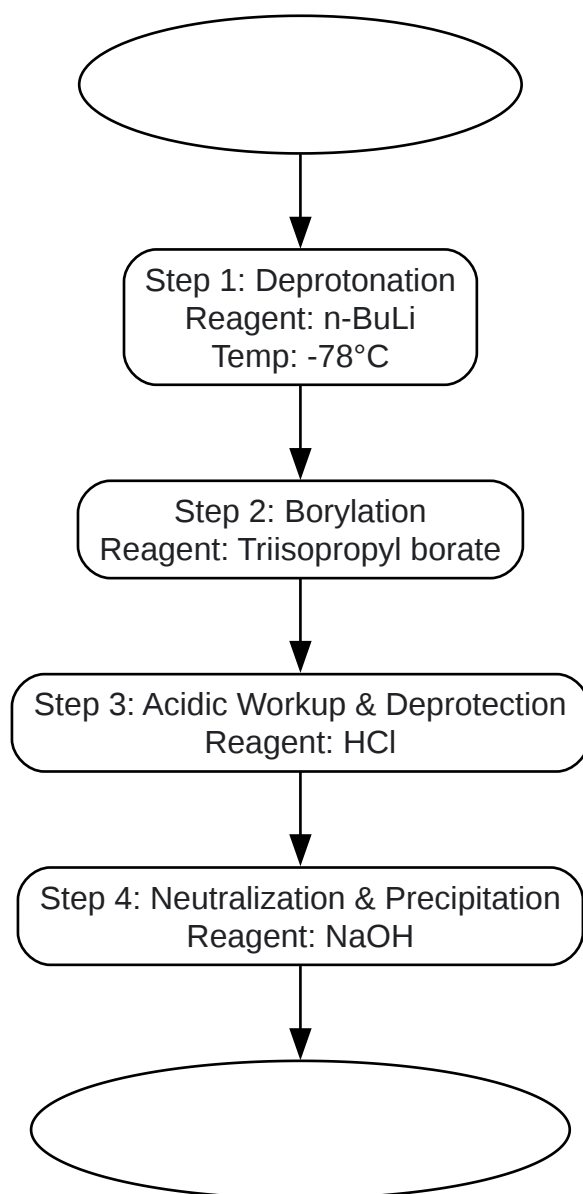
Safety and Handling

As with all boronic acids, appropriate safety measures must be observed.

- Hazard Classification: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[10\]](#)[\[11\]](#)
- Personal Protective Equipment (PPE): Always wear protective gloves, safety glasses with side shields, and a lab coat.[\[12\]](#)[\[13\]](#) Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[\[12\]](#)[\[13\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place (2-8°C is often recommended).[\[11\]](#) It is sensitive to moisture and should be stored under an inert gas.[\[11\]](#)
- Spill & Disposal: In case of a spill, avoid dust formation. Sweep up the material and place it in a suitable container for disposal.[\[14\]](#) Dispose of contents and container in accordance with local, regional, and national regulations.[\[12\]](#)

Synthesis of Pyrazole-3-boronic Acid

The synthesis of **pyrazole-3-boronic acid** is a well-established procedure in organic chemistry, typically involving the deprotonation of a protected pyrazole followed by borylation. Understanding this process provides insight into the molecule's reactivity and potential impurities.



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Caption: General workflow for the synthesis of **Pyrazole-3-boronic acid**.

Detailed Experimental Protocol

This protocol is adapted from established literature procedures.^{[7][9]} The choice of a protecting group (e.g., tetrahydropyranyl, THP) on the pyrazole nitrogen is crucial to direct the lithiation to the C3 position and prevent side reactions.

Materials:

- 1-(Tetrahydro-2H-pyran-2-yl)-1H-pyrazole (1 equivalent)
- Anhydrous Tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes (1.6 equivalents)
- Triisopropyl borate (1.1 equivalents)
- 2M Hydrochloric acid (HCl)
- 1M Sodium hydroxide (NaOH)
- Toluene, Petroleum ether, Ethyl acetate

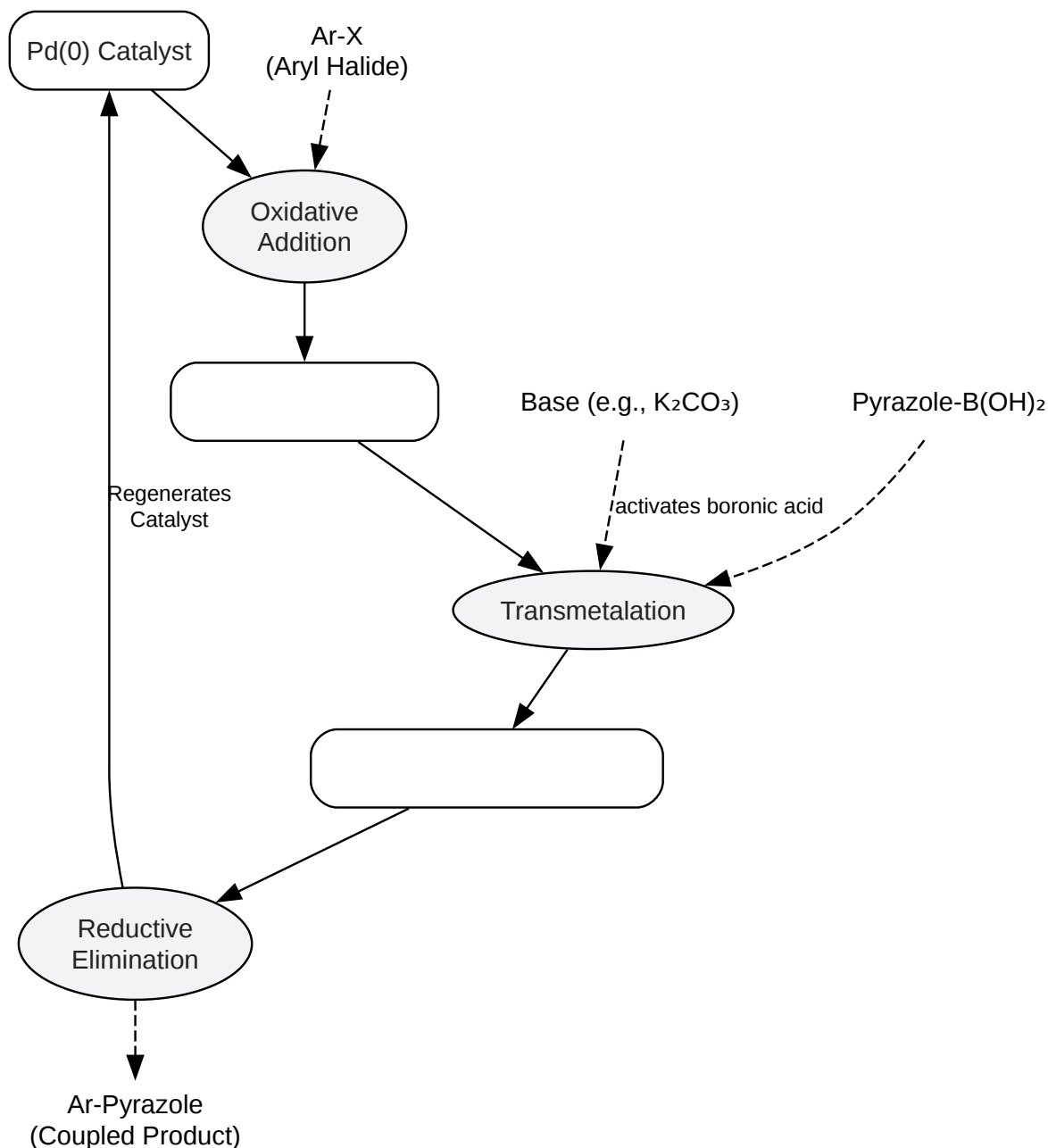
Procedure:

- **Reaction Setup:** To a solution of 1-(tetrahydro-2H-pyran-2-yl)-1H-pyrazole (e.g., 7.6 g, 52 mmol) in anhydrous THF (50 mL) under an inert atmosphere (Argon or Nitrogen), cool the mixture to -78 °C using a dry ice/acetone bath.
 - **Expert Insight:** Anhydrous conditions are critical as n-BuLi is a strong base and will be quenched by water. The low temperature is necessary to control the exothermic lithiation and prevent side reactions.
- **Lithiation:** Slowly add n-butyllithium (e.g., 33 mL of a 2.5 M solution, 82.5 mmol) dropwise to the cooled solution, ensuring the internal temperature remains below -70 °C.
- **Borylation:** After the addition of n-BuLi, add triisopropyl borate (e.g., 12.7 mL, 55 mmol) dropwise, again maintaining the temperature at or below -70 °C. Stir the reaction mixture at this temperature for 1 hour.

- Expert Insight: Triisopropyl borate is used as the boron source. The borate ester intermediate formed is more stable at low temperatures.
- Warm to Room Temperature: Allow the reaction to slowly warm to room temperature over a period of 4 hours.
- Quenching and Deprotection: Quench the reaction by carefully adding 2M HCl. This step also removes the THP protecting group. Remove the organic solvent (THF) under reduced pressure.
- Isolation: Adjust the pH of the remaining aqueous mixture to approximately 6 using 1M NaOH. A precipitate will form.
- Purification: Collect the precipitate by filtration. Wash the solid sequentially with toluene and petroleum ether to remove non-polar impurities. Finally, grind the solid with ethyl acetate to afford **1H-pyrazole-3-boronic acid** as a white solid.[7] The product can often be used in subsequent steps without further purification.

Core Reactivity: The Suzuki-Miyaura Coupling

The premier application of **pyrazole-3-boronic acid** is its participation in the Suzuki-Miyaura cross-coupling reaction.[4][5] This palladium-catalyzed reaction forms a C-C bond between the pyrazole ring (at the C3 position) and an aryl or heteroaryl halide/triflate.



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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

General Protocol for Suzuki-Miyaura Coupling

This protocol provides a robust starting point for coupling **pyrazole-3-boronic acid** with various aryl halides. Optimization of the catalyst, ligand, base, and solvent may be required for challenging substrates.

Materials:

- Aryl or Heteroaryl Halide (e.g., 2-Bromo-4-methyl-thiazole-5-carboxylic acid benzyl amide, 1 equivalent)
- **1H-Pyrazole-3-boronic acid** (2 equivalents)
- Palladium Catalyst (e.g., Pd(PPh₃)₄, 5-10 mol%)
- Base (e.g., K₂CO₃ or K₃PO₄, 3 equivalents)
- Solvent System (e.g., Toluene/Water/Ethanol mixture)

Procedure:

- **Reaction Setup:** To a reaction vessel, add the aryl halide (e.g., 2.0 g, 6.43 mmol), **1H-pyrazole-3-boronic acid** (e.g., 1.44 g, 12.9 mmol), the palladium catalyst (e.g., Pd(PPh₃)₄, 0.74 g, 0.643 mmol), and the base (e.g., K₂CO₃, 2.67 g, 19.3 mmol).
- **Solvent Addition:** Add the solvent system (e.g., toluene 30 mL, water 10 mL, and ethanol 10 mL).
 - **Expert Insight:** A biphasic solvent system is common. The base is soluble in the aqueous phase, where it activates the boronic acid, while the organic components and catalyst reside primarily in the organic phase. Ethanol can act as a co-solvent to improve miscibility.
- **Degassing:** Degas the resulting mixture thoroughly (e.g., by bubbling argon through it for 15-20 minutes or by three freeze-pump-thaw cycles). This is critical to remove oxygen, which can deactivate the Pd(0) catalyst.
- **Reaction:** Heat the mixture to the desired temperature (e.g., 100 °C) and stir for 16 hours or until reaction completion is confirmed by TLC or LC-MS.

- Workup: Cool the reaction mixture to room temperature. Dilute with an organic solvent like ethyl acetate and wash with brine.
- Purification: Dry the organic phase over an anhydrous salt (e.g., Na₂SO₄), filter, and concentrate under reduced pressure. The crude residue can then be purified by column chromatography on silica gel to yield the desired 3-arylpyrazole product.[9]

Applications in Drug Discovery and Materials Science

The ability to readily synthesize substituted pyrazoles makes **pyrazole-3-boronic acid** a high-value intermediate.

- Medicinal Chemistry: The pyrazole nucleus is a core component of numerous FDA-approved drugs.[3] Using **pyrazole-3-boronic acid** allows for the rapid generation of libraries of novel pyrazole-containing compounds, which can be screened for biological activity against various targets, including kinases, proteases, and receptors.[2][4][15]
- Materials Science: The unique electronic and optical properties of pyrazole-containing structures are being explored for applications in materials science.[4] **Pyrazole-3-boronic acid** serves as a key building block for creating novel organic semiconductors, polymers, and materials used in the production of optics.[5][7]

Conclusion

Pyrazole-3-boronic acid is a versatile and powerful synthetic intermediate that bridges the worlds of heterocyclic chemistry and organometallic catalysis. Its dual functionality allows for the strategic incorporation of the biologically significant pyrazole ring into diverse molecular scaffolds. A firm grasp of its physicochemical properties, synthesis, and reactivity, particularly in the context of the Suzuki-Miyaura coupling, empowers chemists to design and execute efficient synthetic routes toward novel pharmaceuticals and advanced materials.

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